

# Copper Substitution in $\text{GdNi}_5$ : A Comparative Analysis of Structural and Magnetic Effects

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## Compound of Interest

Compound Name: Gadolinium--nickel (1/5)

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A comprehensive guide for researchers and materials scientists on the effects of substituting copper for nickel in the  $\text{GdNi}_{5-x}\text{Cu}_x$  intermetallic series. This guide details the resulting changes in structural, magnetic, and electronic properties, supported by experimental data and methodologies.

The substitution of copper for nickel in the  $\text{GdNi}_5$  intermetallic compound incites significant changes in its crystallographic and magnetic characteristics. This guide provides a comparative analysis of the  $\text{GdNi}_{5-x}\text{Cu}_x$  series, offering a valuable resource for researchers in materials science and condensed matter physics. All compounds within this series maintain the hexagonal  $\text{CaCu}_5$ -type crystal structure (space group  $P6/mmm$ ).<sup>[1]</sup>

## Structural Modifications

The introduction of copper into the  $\text{GdNi}_5$  lattice leads to a discernible expansion of the unit cell. This increase in cell volume is a direct consequence of the larger atomic radius of copper compared to nickel.<sup>[2]</sup>

## Table 1: Crystallographic Data for $\text{GdNi}_{5-x}\text{Cu}_x$

| Compound (x)           | a (Å) | c (Å) | V (Å <sup>3</sup> ) |
|------------------------|-------|-------|---------------------|
| 0 (GdNi <sub>5</sub> ) | 4.898 | 3.971 | ~82.4               |
| 1                      | -     | -     | -                   |
| 2                      | -     | -     | -                   |
| 3                      | -     | -     | -                   |
| 4                      | -     | -     | -                   |
| 5 (GdCu <sub>5</sub> ) | -     | -     | -                   |

Note: Specific lattice parameters for intermediate compositions (x=1-4) and GdCu<sub>5</sub> require further data extraction from graphical representations in the cited literature.

## Magnetic and Electronic Properties

The magnetic behavior of the GdNi<sub>5-x</sub>Cu<sub>x</sub> series undergoes a notable evolution with increasing copper content. GdNi<sub>5</sub> is a ferromagnet with a Curie temperature (T<sub>c</sub>) of 32 K.[1][3] In contrast, GdCu<sub>5</sub> exhibits antiferromagnetic behavior with a Néel temperature (T<sub>n</sub>) of 26 K.[2] The transition from ferromagnetic to antiferromagnetic ordering is a key effect of copper substitution. Interestingly, the magnetic phase transition temperature shows a non-linear dependence on the copper concentration, with a maximum observed for x=1.0.[1]

The electronic structure is also significantly influenced by the substitution. X-ray photoelectron spectroscopy (XPS) studies reveal a filling of the Ni 3d band due to charge transfer from Gd conduction electrons.[1] The valence band near the Fermi level is dominated by hybridized Ni 3d and Gd 5d states, while Cu 3d states are located at a lower binding energy.[2]

## Table 2: Magnetic and Electrical Properties of GdNi<sub>5-x</sub>Cu<sub>x</sub>

| Compound (x)           | Magnetic Ordering | Transition Temp. (K)       | Magnetic Moment ( $\mu\text{B/f.u.}$ ) | Residual Resistivity ( $\rho_r$ ) ( $\mu\Omega\cdot\text{cm}$ ) |
|------------------------|-------------------|----------------------------|--|---|
| 0 (GdNi <sub>5</sub> ) | Ferromagnetic     | 32 (T <sub>c</sub> )[1][3] | 6.2[2]                                 | 27.28[3]  |
| 1                      | -                 | Max T <sub>mag</sub> [1]   | -                                      | -   |
| 5 (GdCu <sub>5</sub> ) | Antiferromagnetic | 26 (T <sub>n</sub> )[2]    | 7.5[2]                                 | 9.44[3]   |

Note: T<sub>mag</sub> refers to the magnetic phase transition temperature. Further data for intermediate compositions is required for a complete comparison.

## Experimental Protocols

The synthesis and characterization of the GdNi<sub>5-x</sub>Cu<sub>x</sub> series involve standard solid-state chemistry and physics techniques.

### Synthesis

Polycrystalline samples of GdNi<sub>5-x</sub>Cu<sub>x</sub> are typically prepared by arc-melting stoichiometric amounts of the high-purity constituent elements (Gd, Ni, Cu) in an inert argon atmosphere. To ensure homogeneity, the resulting ingots are often remelted multiple times. Subsequently, the samples are annealed in evacuated quartz tubes for an extended period at a high temperature (e.g., several days to weeks at temperatures around 800-1000 °C) followed by quenching in cold water.

### Characterization

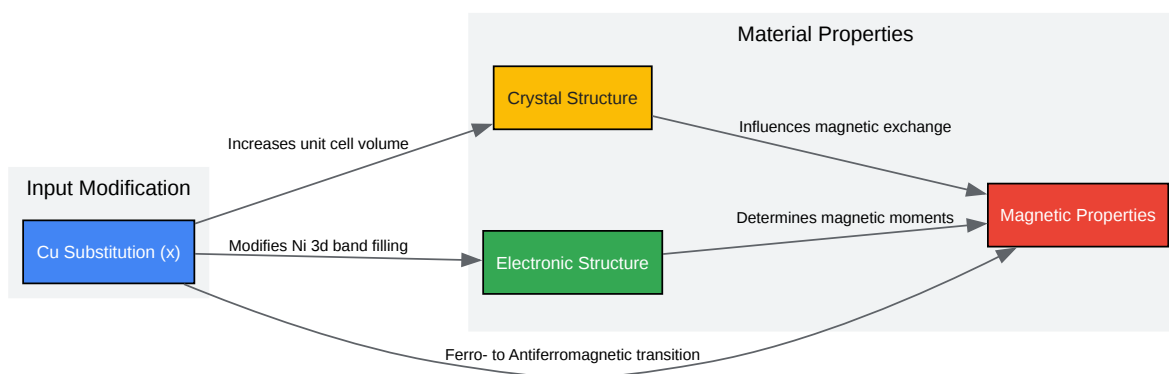
- **X-ray Diffraction (XRD):** Crystal structure and lattice parameters are determined using powder X-ray diffraction. Data is typically collected at room temperature using a diffractometer with Cu K $\alpha$  radiation.
- **Magnetic Measurements:** Temperature and field-dependent magnetization measurements are performed using a vibrating sample magnetometer (VSM) or a SQUID magnetometer. These measurements are used to determine the ordering temperatures (T<sub>c</sub> or T<sub>n</sub>) and

magnetic moments. AC magnetic susceptibility measurements are also employed to probe the magnetic phase transitions.[1]

- **Electrical Resistivity:** The temperature dependence of electrical resistivity is measured using a standard four-probe technique in a cryostat. These measurements provide insights into the scattering mechanisms and can also indicate magnetic ordering transitions.[2][3]
- **X-ray Photoelectron Spectroscopy (XPS):** XPS is utilized to investigate the electronic structure, including the valence band and core level spectra of the constituent elements.[1][2] This technique provides information about charge transfer and hybridization of electronic states.

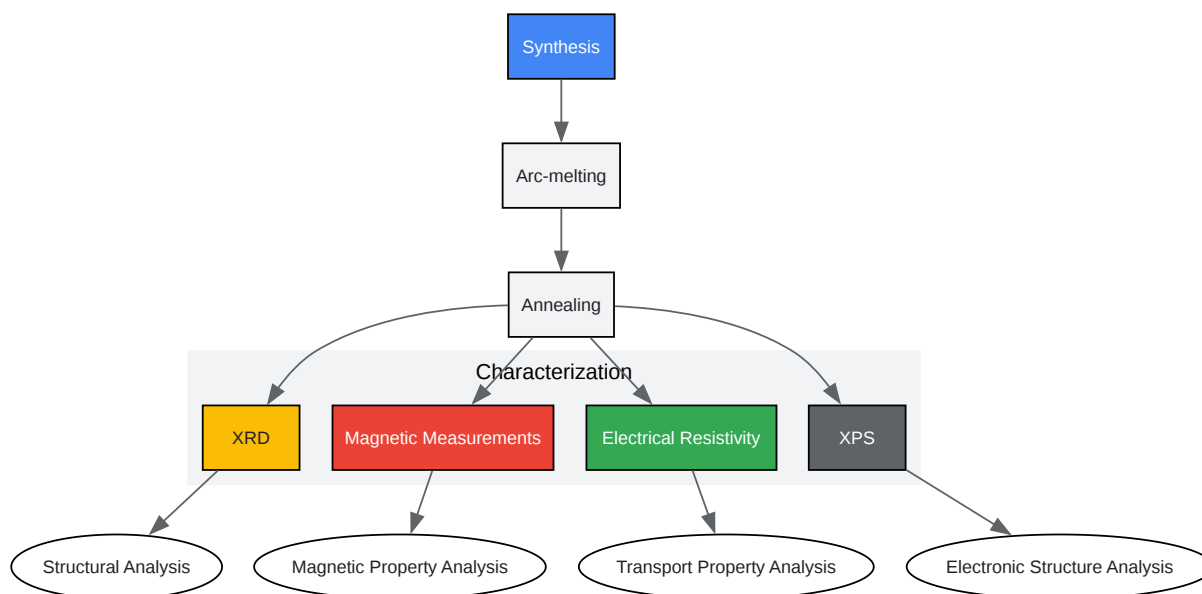
## Visualizing the Impact of Cu Substitution

The following diagrams illustrate the key relationships and experimental workflow in the study of the  $\text{GdNi}_{5-x}\text{Cu}_x$  series.



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Caption: Logical relationship of Cu substitution and material properties.



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Caption: Experimental workflow for GdNi<sub>5-x</sub>Cu<sub>x</sub> series.

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